

Application Notes and Protocols for CC-671

Stock Solution Preparation

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Compound of Interest

Compound Name: CC-671

Cat. No.: B10790134

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Introduction

CC-671 is a potent and selective dual inhibitor of TTK protein kinase and CDC2-like kinase 2 (CLK2), with IC₅₀ values in the low nanomolar range (0.005 and 0.006 μ M, respectively). These kinases are involved in critical cellular processes, including the spindle assembly checkpoint and pre-mRNA splicing.^{[1][2]} Inhibition of these pathways can lead to mitotic catastrophe and apoptosis in cancer cells, making **CC-671** a compound of significant interest in oncology research.^{[1][2]} Proper preparation of a stock solution is the first critical step for accurate and reproducible in vitro experiments.

This document provides a detailed protocol for the preparation, storage, and use of a **CC-671** stock solution for cell culture applications.

Data Presentation

Table 1: Properties of CC-671

Property	Value
Molecular Weight	512.56 g/mol
Chemical Formula	C28H28N6O4
Appearance	Solid, off-white to light green powder
Solvent	Dimethyl Sulfoxide (DMSO)
Solubility in DMSO	≥ 60 mg/mL (117.06 mM)

Table 2: Recommended Storage Conditions

Solution Type	Storage Temperature	Shelf Life
Powder	-20°C	Up to 3 years
DMSO Stock Solution	-80°C	Up to 2 years
DMSO Stock Solution	-20°C	Up to 1 year

Experimental Protocols

Materials

- **CC-671** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Cell culture medium (appropriate for the cell line in use)
- Sterile conical tubes

Protocol for Preparing a 10 mM CC-671 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CC-671** in DMSO. This concentration is a common starting point for subsequent dilutions to achieve the desired final concentrations for cell-based assays.

1. Calculation:

To prepare a 10 mM stock solution, the required mass of **CC-671** needs to be calculated using its molecular weight (512.56 g/mol).

- Formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- For 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 512.56 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 5.126 \text{ mg}$

2. Weighing:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh out 5.13 mg of **CC-671** powder into the microcentrifuge tube.

3. Dissolution:

- Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **CC-671** powder.
- Vortex the tube thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.

4. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile cryovials.

- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).

Protocol for Diluting CC-671 to a Working Concentration in Cell Culture Medium

The final working concentration of **CC-671** will depend on the specific cell line and experimental design. Based on studies with similar TTK and CLK2 inhibitors, working concentrations can range from the low nanomolar to the micromolar range. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific application.

This example describes the preparation of a 1 μ M working solution.

1. Intermediate Dilution (Optional but Recommended):

For lower final concentrations, it is often more accurate to perform a serial dilution. For example, to prepare a 1 μ M working solution from a 10 mM stock, first prepare an intermediate dilution.

- Dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100 μ M intermediate solution. (e.g., add 2 μ L of 10 mM stock to 198 μ L of medium).

2. Final Dilution:

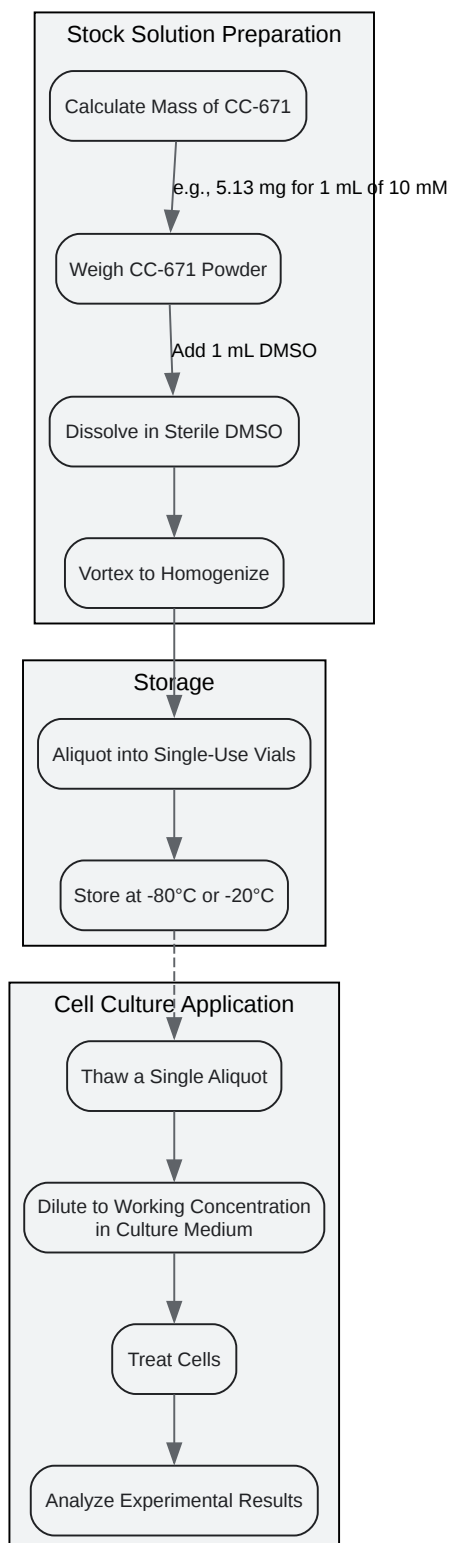
- Dilute the intermediate solution (or the stock solution for higher final concentrations) to the desired final concentration in the cell culture medium that will be added to the cells.
- To achieve a 1 μ M final concentration from a 100 μ M intermediate solution, perform a 1:100 dilution in the final volume of culture medium.

Important Considerations:

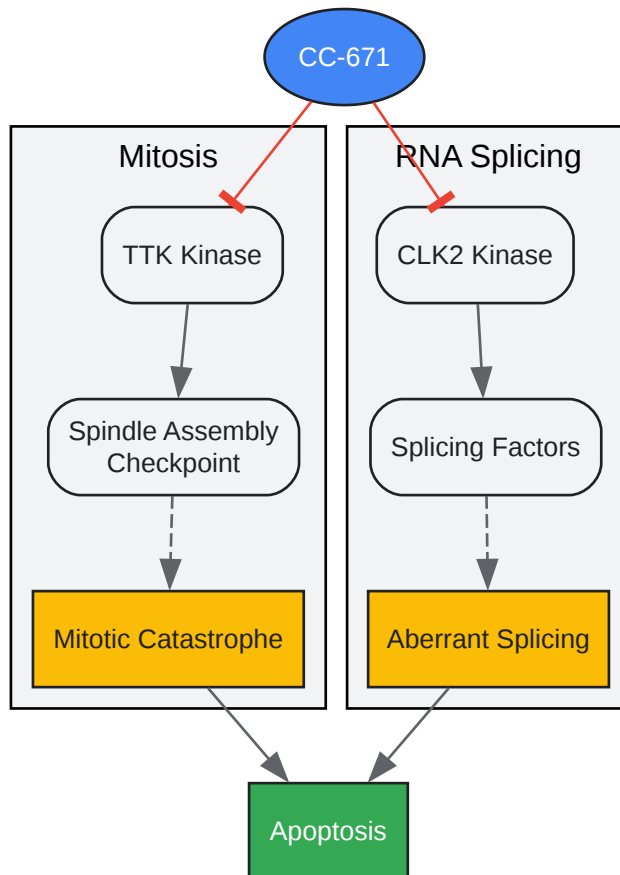
- **DMSO Concentration:** Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- **Vehicle Control:** Always include a vehicle control in your experiments. This consists of treating cells with the same final concentration of DMSO as the highest concentration of **CC-671** used.
- **Sterility:** Perform all dilutions under sterile conditions in a laminar flow hood to prevent contamination.

Visualizations

Workflow for CC-671 Stock Solution Preparation and Use

[Click to download full resolution via product page](#)Caption: Workflow for preparing and using **CC-671** stock solution.

Simplified Signaling Pathway Inhibition by CC-671

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Caption: **CC-671** inhibits TTK and CLK2, leading to apoptosis.

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References

- 1. What are CLK2 inhibitors and how do they work? [synapse.patsnap.com]
- 2. What are TTK inhibitors and how do they work? [synapse.patsnap.com]
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